

An In-depth Technical Guide to the Physicochemical Characteristics of Clarithromycin N-oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Clarithromycin N-oxide*

CAS No.: 118074-07-0

Cat. No.: B601422

[Get Quote](#)

Foreword: Contextualizing Clarithromycin N-oxide

Clarithromycin, a second-generation macrolide antibiotic, is a cornerstone in treating respiratory and skin infections. Its efficacy is intrinsically linked to its chemical structure and metabolic fate. A key transformation product, both in vivo and during certain manufacturing or environmental stress conditions, is **Clarithromycin N-oxide**.^[1] This compound arises from the oxidation of the tertiary amine on the desosamine sugar moiety.^{[2][3]} For drug development professionals and researchers, understanding the distinct physicochemical characteristics of this N-oxide is paramount. It is not merely an impurity but a significant metabolite and potential degradation product that can influence the overall safety, stability, and efficacy profile of the parent drug.^{[4][5]} This guide provides a comprehensive technical overview of its synthesis, properties, and analytical characterization, grounded in established scientific principles and methodologies.

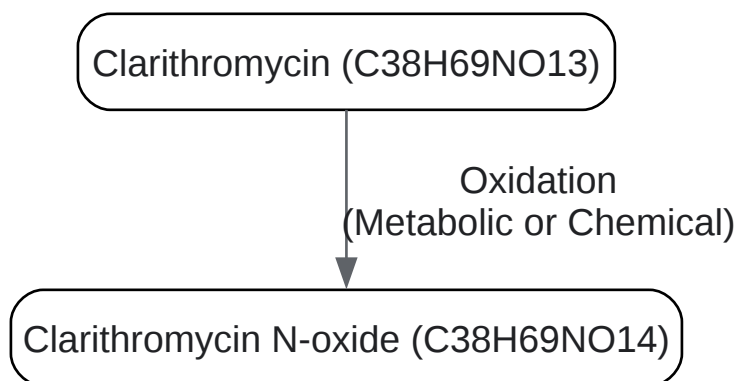
Part 1: Molecular Identity and Synthesis

Chemical Structure and Identification

Clarithromycin N-oxide is structurally distinct from its parent compound due to the presence of an N-oxide functional group on the dimethylamino group of the desosamine sugar. This single oxygen atom addition significantly alters the molecule's electronic and steric properties.

- IUPAC Name: (2S,3R,4S,6R)-2-[[[(3R,4S,5S,6R,7R,9R,11R,12R,13S,14R)-14-ethyl-12,13-dihydroxy-4-[(2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyloxan-2-yl]oxy-7-methoxy-3,5,7,9,11,13-hexamethyl-2,10-dioxo-oxacyclotetradec-6-yl]oxy]-3-hydroxy-N,N,6-trimethyloxan-4-amine oxide[6]
- CAS Number: 118074-07-0[2][6]
- Molecular Formula: C₃₈H₆₉NO₁₄[5][6]
- Molecular Weight: 764.0 g/mol [6]

The relationship between the parent drug and its N-oxide is visually represented below.



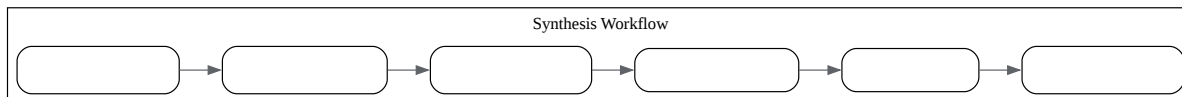
[Click to download full resolution via product page](#)

Caption: Transformation of Clarithromycin to **Clarithromycin N-oxide**.

Synthesis Pathway: Oxidative Transformation

Clarithromycin N-oxide is not typically synthesized as a primary therapeutic agent but is prepared as a reference standard for impurity profiling, metabolic studies, and quality control. [5][7] The most common synthetic route involves the direct oxidation of Clarithromycin.

The diagram below illustrates the general workflow for this synthesis.



[Click to download full resolution via product page](#)

Caption: Workflow for the laboratory synthesis of **Clarithromycin N-oxide**.

Experimental Protocol: Synthesis of **Clarithromycin N-oxide**

This protocol is adapted from established methodologies for the controlled oxidation of Clarithromycin.^[7]

Causality: The stepwise addition of the oxidizing agent (hydrogen peroxide) is critical. A single large addition could lead to an exothermic reaction and the formation of unwanted by-products. This controlled approach enhances the conversion rate and simplifies subsequent purification.^[7]

- **Dissolution:** Dissolve 0.015 mol of Clarithromycin in 500 mL of a 50% acetonitrile/water solution. Stir at 80-100°C until fully dissolved.
- **Initiation of Oxidation:** Cool the solution to 50-60°C. Add 40 mL of a 10% (w/v) hydrogen peroxide solution.
- **Controlled Reaction:** Maintain the temperature at 50-60°C and allow the reaction to proceed for 2 hours with continuous stirring.
- **Staged Addition:** Add a second 80 mL aliquot of 10% hydrogen peroxide solution and react for another 2 hours. Repeat with a third 80 mL aliquot for a final 2 hours.
- **Solvent Removal:** Evaporate the reaction solvent using a water bath under reduced pressure to obtain a solid residue. Ensure all residual hydrogen peroxide is removed.
- **Purification:** Recrystallize the residue from water. The use of water as a solvent is advantageous as it avoids introducing new organic impurities.^[7]

- **Drying and Characterization:** Dry the resulting crystals. The final product should be a white powder.[8] Purity can be assessed via HPLC, with expected purity exceeding 99%.[7]

Part 2: Core Physicochemical Properties

The introduction of the polar N-oxide group significantly modifies the physicochemical properties relative to the parent Clarithromycin molecule. These changes impact solubility, stability, and interactions with biological systems.

Table 1: Comparison of Physicochemical Properties

Property	Clarithromycin	Clarithromycin N-oxide	Reference(s)
Molecular Formula	C ₃₈ H ₆₉ NO ₁₃	C ₃₈ H ₆₉ NO ₁₄	[1][6]
Molecular Weight	~748.0 g/mol	~764.0 g/mol	[1][6]
Physical State	White crystalline solid	White powder	[8][9]
Water Solubility	Practically insoluble (0.33 mg/L)	Expected to be higher than Clarithromycin due to the polar N-oxide group	[1][10]
LogP (Octanol/Water)	3.16	Expected to be lower (more hydrophilic) than Clarithromycin	[1]
pKa (Basic)	8.36 - 8.99	Expected to be lower than Clarithromycin	[11]

Expert Insights:

- **Solubility:** The N-oxide functional group is highly polar and capable of hydrogen bonding, which is expected to increase aqueous solubility compared to the parent drug. While Clarithromycin is known for its poor water solubility, the N-oxide metabolite will exhibit greater hydrophilicity.[10] This is a critical factor in its distribution and clearance in vivo.

- **Stability:** Clarithromycin itself is known to be unstable under acidic conditions, where it undergoes hydrolysis of the cladinose sugar.[3][11] The N-oxide is formed under oxidative stress.[2][3] The stability of the N-oxide itself under various pH and temperature conditions is a key parameter for its use as a reference standard and for understanding the overall degradation profile of Clarithromycin. It is generally more stable than the parent drug in acidic environments.

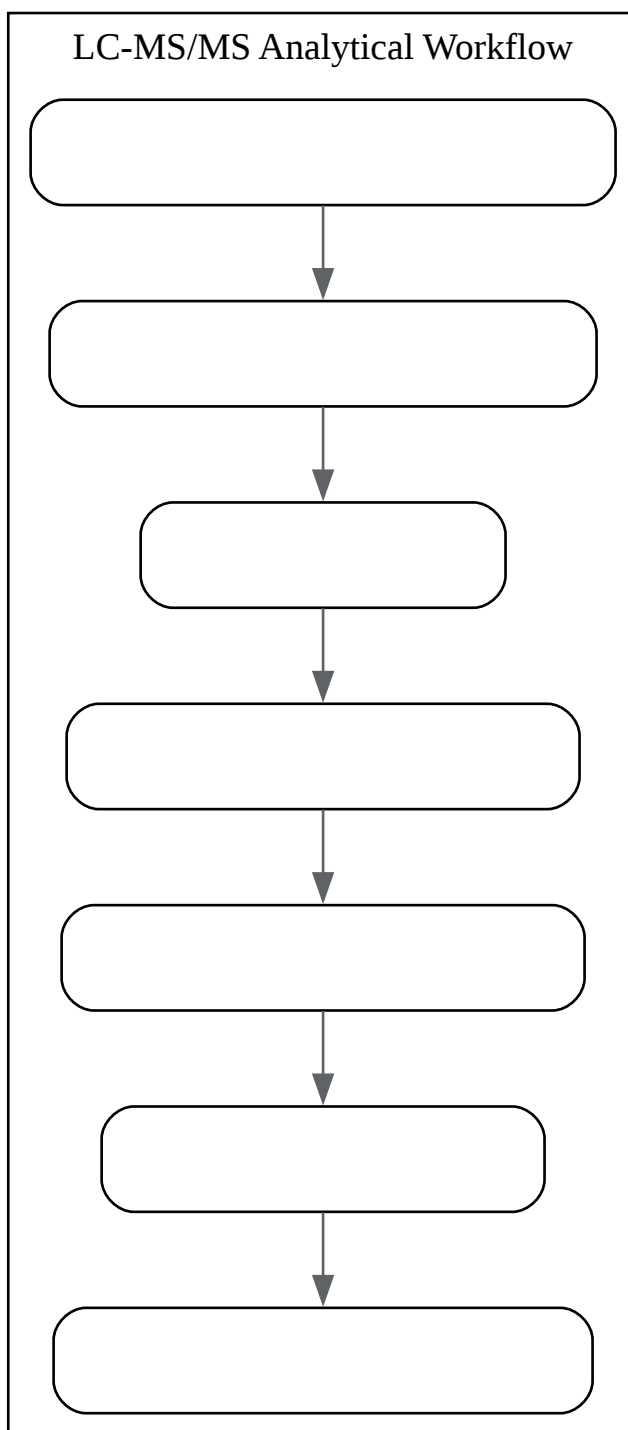
Part 3: Analytical Characterization

Accurate detection and quantification of **Clarithromycin N-oxide** are essential for drug metabolism studies, stability testing, and impurity profiling. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is the gold standard for this purpose.[3][5]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides the sensitivity and specificity required to identify and quantify **Clarithromycin N-oxide** in complex matrices like plasma or in the presence of other related substances.

Trustworthiness through Self-Validation: The protocol described below incorporates an internal standard and relies on the unique mass-to-charge ratio (m/z) and fragmentation pattern of the analyte for definitive identification, creating a self-validating system.



[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of **Clarithromycin N-oxide** by LC-MS/MS.

Experimental Protocol: LC-MS/MS Quantification in a Biological Matrix

Causality: A reversed-phase C18 column is selected due to its effectiveness in retaining and separating moderately polar macrolide compounds from more polar matrix components.^[6]

Electrospray ionization in positive mode (ESI+) is used because the N-oxide moiety, like the tertiary amine of the parent drug, can be readily protonated to form a positive ion $[M+H]^+$, enabling sensitive detection.^[6]

- Sample Preparation (Plasma):
 - To 100 μ L of plasma, add 10 μ L of an internal standard solution (e.g., a stable isotope-labeled analogue or a structurally similar compound like Roxithromycin).
 - Add 300 μ L of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute, then centrifuge at 12,000 x g for 10 minutes.
 - Transfer the supernatant to a clean vial for injection.
- HPLC Conditions:
 - Column: XBridge C18, 3.5 μ m, 2.1 x 50 mm or equivalent.^[6]
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A suitable gradient starting with high aqueous content (e.g., 95% A) and ramping to high organic content (e.g., 95% B) to elute the analyte.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry Conditions (Triple Quadrupole or Orbitrap):
 - Ionization Mode: ESI Positive.
 - Precursor Ion (m/z): 764.48 $[M+H]^+$.^[6]

- Fragmentation Mode: Higher-Energy C-trap Dissociation (HCD) or Collision-Induced Dissociation (CID).[6]
- Key Product Ions for Monitoring (SRM/MRM): Based on fragmentation data, key transitions would be selected. Known fragments include m/z 606.38 and 588.37, corresponding to losses from the macrolide ring structure.[6]
- Data Acquisition: Monitor the specific precursor-to-product ion transitions to ensure specificity and accurate quantification against a calibration curve.

Conclusion

Clarithromycin N-oxide is a critical molecule in the lifecycle of Clarithromycin. Its physicochemical properties—notably its increased polarity and distinct stability profile—differentiate it significantly from the parent drug. A thorough understanding of its synthesis, characteristics, and analytical detection, as outlined in this guide, is indispensable for professionals in drug development and pharmaceutical sciences. This knowledge ensures robust quality control, accurate metabolic profiling, and a comprehensive understanding of the drug's overall behavior.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 11320230, **Clarithromycin N-oxide**. Retrieved from [\[Link\]](#)
- Rodrigues, A. D., Roberts, E. M., Mulford, D. J., Yao, Y., & Ouellet, D. (1997). Oxidative metabolism of clarithromycin in the presence of human liver microsomes. Major role for the cytochrome P4503A (CYP3A) subfamily. *Drug Metabolism and Disposition*, 25(5), 623–630. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 84029, Clarithromycin. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). **Clarithromycin N-oxide**. Retrieved from [\[Link\]](#)
- Tsuji, A., Terasaki, T., Tamai, I., & Takanosu, M. (1989). Physicochemical properties and stability in the acidic solution of a new macrolide antibiotic, clarithromycin, in comparison with

erythromycin. *Journal of Pharmacy and Pharmacology*, 41(10), 701-705. Retrieved from [\[Link\]](#)

- Al-Ghamdi, M. S. (2018). Clinical Pharmacology of Clarithromycin. *Journal of Basic and Applied Sciences*, 14, 235-244. Retrieved from [\[Link\]](#)
- Google Patents. (2013). CN103172686B - Preparation method of clarithromycin-N-oxide.
- PharmaCompass. (n.d.). Clarithromycin | Drug Information, Uses, Side Effects, Chemistry. Retrieved from [\[Link\]](#)
- Abwalaba, A. (2015). A comparative study of the in vitro dissolution profiles of commercially available clarithromycin oral dosage forms in Nairobi County, Kenya. University of Nairobi. Retrieved from [\[Link\]](#)
- Patel, B. R., et al. (2023). A Robust and Scalable Process for the Synthesis of Substantially Pure Clarithromycin 9-(E)-Oxime with an Established Control of the (Z)-Isomer Impurity. *ACS Omega*. Retrieved from [\[Link\]](#)
- Gros, M., et al. (2013). Biodegradation of carbamazepine and clarithromycin by *Trichoderma harzianum* and *Pleurotus ostreatus* investigated by liquid chromatography-high resolution mass spectrometry. *Chemosphere*, 93(2), 299-306. Retrieved from [\[Link\]](#)
- Nokhodchi, A., et al. (2011). Dissolution Rate Enhancement of Clarithromycin Using Ternary Ground Mixtures: Nanocrystal Formation. *Iranian Journal of Pharmaceutical Research*, 10(1), 19-30. Retrieved from [\[Link\]](#)
- Li, Y., et al. (2009). Synthesis and crystal structure of 3-hydroxyclearithromycin and 2'-acetyl-3-oxo-clarithromycin. *Chinese Journal of Organic Chemistry*, 29(4), 621-628. Retrieved from [\[Link\]](#)
- Japanese Pharmacopoeia. (n.d.). Clarithromycin. Retrieved from [\[Link\]](#)
- Hang, T., et al. (1998). LC/MS Analysis of Degradation Products of Clarithromycin. *Journal of China Pharmaceutical University*, (5), 54-59. Retrieved from [\[Link\]](#)
- Amini, M., & Ahmadiani, A. (2005). A Sensitive Liquid Chromatographic Method for the Analysis of Clarithromycin with Pre-Column Derivatization. *Iranian Journal of Pharmaceutical*

Sciences, 1(2), 81-88. Retrieved from [\[Link\]](#)

- Moreira, N. F. F., et al. (2021). Simultaneous heterogeneous photo-Fenton degradation of azithromycin and clarithromycin in wastewater treatment plant effluent. Journal of Environmental Chemical Engineering, 9(4), 105657. Retrieved from [\[Link\]](#)
- Abrahem, S. A., Kader, A., & Ibrahim, S. A. (2020). Various analytical methods for the determination of clarithromycin- A review. International Journal of Research in Engineering and Innovation, 4(1), 56-59. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Clarithromycin | C₃₈H₆₉NO₁₃ | CID 84029 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. bocsci.com [\[bocsci.com\]](https://bocsci.com)
- 3. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 4. Oxidative metabolism of clarithromycin in the presence of human liver microsomes. Major role for the cytochrome P4503A (CYP3A) subfamily - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 5. Clarithromycin N-oxide [\[myskinrecipes.com\]](https://myskinrecipes.com)
- 6. Clarithromycin N-oxide | C₃₈H₆₉NO₁₄ | CID 11320230 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. CN103172686B - Preparation method of clarithromycin-N-oxide - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 8. Clarithromycin synthesis - chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
- 9. jpdb.nihs.go.jp [\[jpdb.nihs.go.jp\]](https://jpdb.nihs.go.jp)
- 10. Dissolution Rate Enhancement of Clarithromycin Using Ternary Ground Mixtures: Nanocrystal Formation - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 11. Physicochemical properties and stability in the acidic solution of a new macrolide antibiotic, clarithromycin, in comparison with erythromycin - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Characteristics of Clarithromycin N-oxide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b601422/docs#an-in-depth-technical-guide-to-the-physicochemical-characteristics-of-clarithromycin-n-oxide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)